

Toxicological Profile of Metolachlor and its Metabolites: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Metolachlor-d11*

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Abstract

Metolachlor, a widely utilized chloroacetanilide herbicide, has been the subject of extensive toxicological evaluation to ascertain its potential risks to human health and the environment. This technical guide provides a comprehensive overview of the toxicological profile of Metolachlor and its principal metabolites. The document details its absorption, distribution, metabolism, and excretion (ADME) characteristics, and systematically reviews findings from acute, subchronic, and chronic toxicity studies. Furthermore, it delves into the specific toxicological endpoints, including genotoxicity, carcinogenicity, reproductive and developmental toxicity, and neurotoxicity. The underlying mechanisms of toxicity, primarily the inhibition of very-long-chain fatty acid (VLCFA) synthesis, along with impacts on cellular signaling pathways related to oxidative stress and endocrine function, are discussed. This guide is intended to be a thorough resource, presenting quantitative data in structured tables for comparative analysis, detailing experimental methodologies for key studies, and providing visual representations of critical biological pathways and workflows to aid in research and development.

Introduction

Metolachlor is a pre-emergent herbicide effective against a broad spectrum of annual grasses and certain broadleaf weeds.[1] Its widespread agricultural use necessitates a thorough understanding of its toxicological properties and those of its metabolites to ensure human and environmental safety. The technical-grade Metolachlor is a racemic mixture of (S)- and (R)- stereoisomers; however, the herbicidal activity is primarily associated with the S-isomer, leading to the development of S-Metolachlor, an enriched formulation.[2] This guide synthesizes the available toxicological data for both Metolachlor and S-Metolachlor, as regulatory bodies often consider their toxicity profiles to be comparable.[3]

Absorption, Distribution, Metabolism, and Excretion (ADME)

Studies in animal models, including rats, goats, and poultry, indicate that orally administered Metolachlor is rapidly and extensively metabolized and subsequently eliminated from the body.[4][5] The primary routes of excretion are through the urine and feces, with the majority of the administered dose being cleared within 48 to 72 hours.[4][6] Unchanged Metolachlor is generally not detected in excreta or tissues, highlighting the efficiency of its metabolic conversion.[5][7]

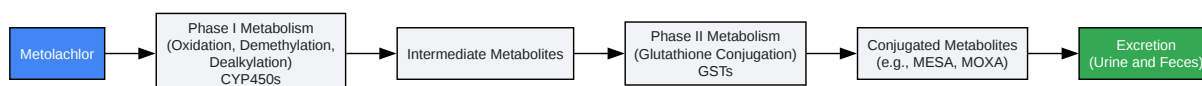
Metabolism of Metolachlor is a complex process involving multiple enzymatic pathways, including dechlorination, O-demethylation, N-dealkylation, and side-chain oxidation.[1][7] This results in the formation of numerous metabolites. The major metabolites identified in environmental and biological samples are Metolachlor ethanesulfonic acid (MESA) and Metolachlor oxanilic acid (MOXA).[3][8] These metabolites are generally more water-soluble than the parent compound. Other identified metabolites include CGA-37735, CGA-49751, CGA-51202, and CGA-354743.[7][9]

The metabolic pathways involve both Phase I and Phase II reactions. Phase I reactions, primarily mediated by cytochrome P450 (CYP) enzymes, include oxidative processes.[1] Phase II reactions involve the conjugation of the metabolites with glutathione (GSH), catalyzed by glutathione S-transferases (GSTs), to facilitate their excretion.[1][10]

Experimental Protocol: ADME Study in Rats

A representative experimental design for an ADME study of Metolachlor in rats would involve the following:

- Test Animals: Male and female Sprague-Dawley rats.
- Test Substance: Radiolabeled Metolachlor (e.g., ^{14}C -labeled).
- Dosing: Single oral gavage administration at different dose levels (e.g., a low dose representing environmental exposure and a high dose to assess saturation of metabolic pathways).
- Sample Collection: Urine, feces, and exhaled air are collected at regular intervals (e.g., 6, 12, 24, 48, 72, 96, and 120 hours post-dosing). Blood samples are taken at various time points to determine the pharmacokinetic profile. At the end of the study, tissues are collected to assess for any residual radioactivity.
- Analysis: Radioactivity in all samples is quantified using liquid scintillation counting. Metabolite profiling in urine and feces is conducted using techniques such as High-Performance Liquid Chromatography (HPLC) coupled with Mass Spectrometry (MS) or Tandem Mass Spectrometry (MS/MS).[\[11\]](#)



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Figure 1. Simplified metabolic pathway of Metolachlor.

Toxicological Profile

Acute Toxicity

Metolachlor exhibits low acute toxicity via oral, dermal, and inhalation routes of exposure.[\[4\]](#) [\[12\]](#) It is classified as EPA toxicity class III, requiring the "CAUTION" signal word on product labels.[\[4\]](#) Signs of acute intoxication in humans can include abdominal cramps, anemia, shortness of breath, dark urine, convulsions, diarrhea, jaundice, weakness, nausea, sweating,

and dizziness.[5] In animal studies, technical Metolachlor has been shown to be a skin sensitizer in guinea pigs and causes slight eye and skin irritation in rabbits.[4][5]

Endpoint	Species	Route	Value	Reference
LD ₅₀	Rat	Oral	1200 - 2780 mg/kg	[4][5]
LD ₅₀	Rat	Dermal	>2000 mg/kg	[4][5]
LC ₅₀ (4-hour)	Rat	Inhalation	>4.3 mg/L	[5]

Table 1: Acute Toxicity of Metolachlor

Subchronic and Chronic Toxicity

Repeated exposure to Metolachlor in subchronic and chronic studies has identified the liver and decreased body weight as primary targets of toxicity.[12][13] In 90-day feeding studies with rats, a No-Observed-Adverse-Effect Level (NOAEL) of approximately 90 mg/kg/day was established.[4][5] In a two-year study in mice, a similar NOAEL was observed, with decreased body weight gain noted at around 300 mg/kg/day.[4] In dogs, a one-year study established a NOAEL of 9.7 mg/kg/day, with effects on body weight and liver enzymes observed at higher doses.[14]

Study Duration	Species	NOAEL	LOAEL	Key Effects at LOAEL	Reference
90-Day	Rat	~90 mg/kg/day	-	-	[4] [5]
1 Year	Dog	9.7 mg/kg/day	33 mg/kg/day	Decreased body weight gain	[15]
2 Years	Mouse	~90 mg/kg/day	~300 mg/kg/day	Decreased body weight gain	[4]
2 Years	Rat	15 mg/kg/day	150 mg/kg/day	Decreased body weight gain, microscopic liver changes (females)	[4]

Table 2: Subchronic and Chronic Toxicity of Metolachlor

Genotoxicity

The genotoxicity of Metolachlor has been evaluated in a range of in vitro and in vivo assays. The overall weight of evidence suggests that Metolachlor is not genotoxic.[\[9\]](#)[\[14\]](#) It has generally tested negative in bacterial reverse mutation assays (Ames test), in vitro chromosomal aberration assays in mammalian cells, and in vivo micronucleus assays in mice. [\[9\]](#)[\[16\]](#) Some studies have reported conflicting results, suggesting that further investigation may be warranted.[\[9\]](#) The metabolites MESA and MOXA have also largely shown negative results in genotoxicity assays.[\[3\]](#)

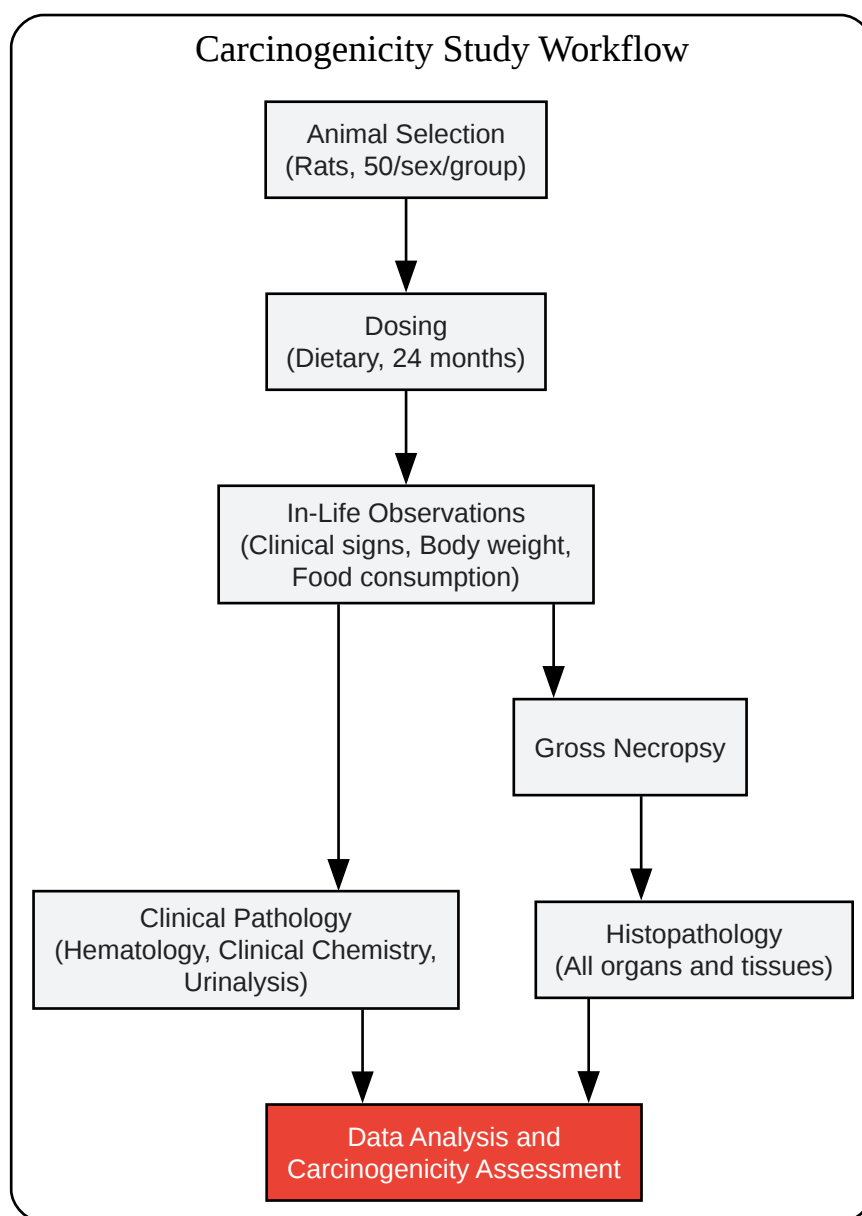
Carcinogenicity

The carcinogenic potential of Metolachlor has been assessed in long-term studies in rats and mice. In male and female mice, and in male rats, there was no evidence of carcinogenicity at doses up to 100-150 mg/kg/day.[\[4\]](#)[\[17\]](#) However, in female rats, an increased incidence of liver

tumors was observed at the highest dose tested (approximately 150 mg/kg/day).[4][17][18] Based on these findings, the U.S. EPA has classified Metolachlor as a "possible human carcinogen" (Group C) and more recently suggested it is "Not Likely to be Carcinogenic to Humans" at doses that do not cause cellular proliferation in the liver, indicating a non-linear, threshold-based mechanism of carcinogenicity.[1][5] The proposed mode of action for liver tumor formation in female rats is mitogenic, involving cellular proliferation.[5]

A standard protocol for a two-year combined chronic toxicity and carcinogenicity study in rats, based on OECD Test Guideline 453, would include:

- Test Animals: At least 50 male and 50 female rats (e.g., Sprague-Dawley) per dose group.
- Dosing: Administration of Metolachlor in the diet at three or more dose levels and a control group for 24 months.
- Observations: Daily clinical observations, weekly body weight and food consumption measurements.
- Clinical Pathology: Hematology, clinical chemistry, and urinalysis at 3, 6, 12, 18, and 24 months.
- Pathology: Full histopathological examination of all organs and tissues from all animals in the control and high-dose groups, and of all gross lesions and target organs from all other animals.



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Figure 2. Workflow for a chronic toxicity and carcinogenicity study.

Reproductive and Developmental Toxicity

Metolachlor is not considered to be a reproductive or developmental toxicant at doses that are not maternally toxic.[7][12] In two-generation reproduction studies in rats, no adverse effects on mating, fertility, or gestation were observed at doses up to 50 mg/kg/day.[4][5] At higher doses,

a decrease in pup body weight was noted.[19] Developmental toxicity studies in rats and rabbits did not show any teratogenic effects.[7]

Study Type	Species	NOAEL (Maternal)	NOAEL (Developmental)	Key Effects	Reference
Two- Generation Reproduction	Rat	50 mg/kg/day	15 mg/kg/day	Reduced pup weights at higher doses	[5][19]
Developmental	Rat	300 mg/kg/day	>300 mg/kg/day	No teratogenic effects	[14]
Developmental	Rabbit	100 mg/kg/day	>360 mg/kg/day	No teratogenic effects	[7]

Table 3: Reproductive and Developmental Toxicity of Metolachlor

The OECD Test Guideline 416 for a two-generation study in rats typically involves:

- Test Animals: Young adult male and female rats (F0 generation).
- Dosing: Continuous dietary administration of the test substance to the F0 generation for a pre-mating period, during mating, gestation, and lactation. Dosing is continued for the F1 generation through their maturation, mating, and production of the F2 generation.
- Endpoints:
 - Parental (F0 and F1): Clinical observations, body weight, food consumption, estrous cycles, mating performance, fertility, gestation length, and parturition. Gross necropsy and histopathology of reproductive organs.
 - Offspring (F1 and F2): Viability, sex ratio, body weight, and developmental landmarks (e.g., anogenital distance, nipple retention, balano-preputial separation).

Neurotoxicity

There is no evidence to suggest that Metolachlor is a neurotoxin.^[12]^[14] Specific neurotoxicity studies have not been required by regulatory agencies based on the lack of neurotoxic effects observed in standard acute, subchronic, and chronic toxicity studies.^[14]

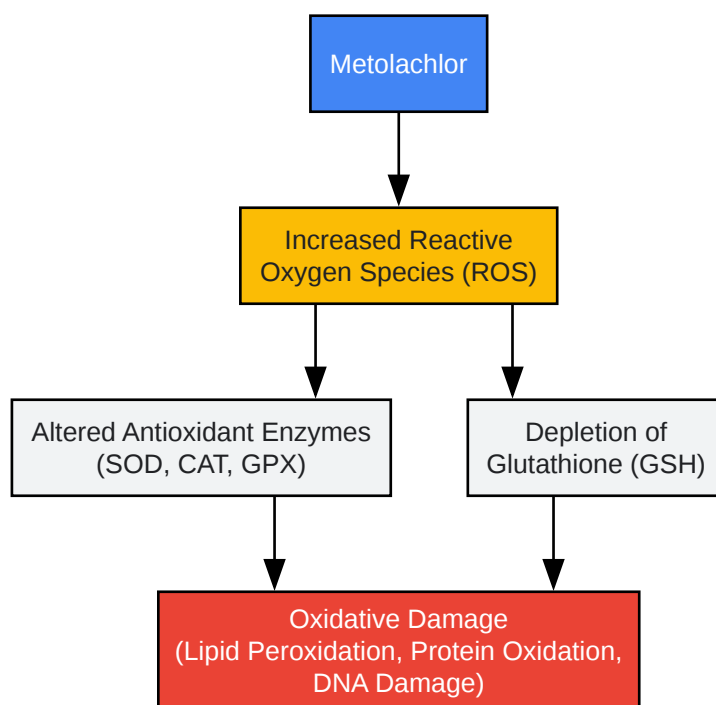
Mechanism of Action and Signaling Pathways

The primary mode of action of Metolachlor as a herbicide is the inhibition of the biosynthesis of very-long-chain fatty acids (VLCFAs).^[2] This is achieved by inhibiting the activity of elongase enzymes.^[1] VLCFAs are essential components of cell membranes, and their inhibition disrupts cell division and growth in susceptible plants.^[2]

In non-target organisms, the toxicological effects of Metolachlor may be linked to several mechanisms:

Oxidative Stress

Exposure to Metolachlor has been shown to induce oxidative stress in various organisms. This is characterized by an imbalance between the production of reactive oxygen species (ROS) and the antioxidant defense system. Studies have demonstrated alterations in the activity of antioxidant enzymes such as superoxide dismutase (SOD), catalase (CAT), and glutathione peroxidase (GPX), as well as changes in the levels of glutathione (GSH).^[3]^[11] The resulting oxidative damage can affect lipids, proteins, and DNA.

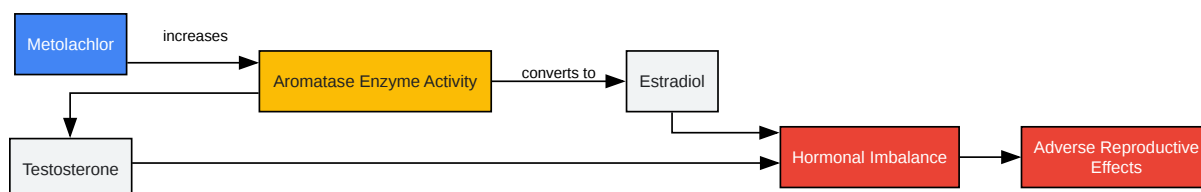


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Figure 3. Metolachlor-induced oxidative stress pathway.

Endocrine Disruption

There is evidence to suggest that Metolachlor may have endocrine-disrupting properties. Studies in male Wistar rats have shown that prepubertal exposure to Metolachlor can lead to changes in reproductive endocrinology, including altered serum concentrations of testosterone, estradiol, and follicle-stimulating hormone (FSH).[20] One proposed mechanism is the increased activity of the aromatase enzyme, which converts testosterone to estradiol.[14][20]



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Figure 4. Proposed endocrine disruption pathway of Metolachlor.

Cell Cycle Alterations

In vitro studies using human liver cells (HepG2) have suggested that Metolachlor may affect cell cycle progression.[3] It has been demonstrated that Metolachlor can lead to a decrease in the levels of retinoblastoma protein, which may result in cell cycle arrest.[3]

Toxicology of Metabolites

The primary metabolites of Metolachlor, MESA and MOXA, are frequently detected in ground and surface water.[3][8] Toxicological studies on these metabolites indicate that they are generally less toxic than the parent compound.[21]

- Metolachlor Ethanesulfonic Acid (MESA; CGA-354743): Acute toxicity studies in rats show low toxicity.[6] MESA is poorly absorbed from the gastrointestinal tract.[6]
- Metolachlor Oxanilic Acid (MOXA; CGA-51202): Subchronic oral toxicity studies in rats and dogs have shown some evidence of liver toxicity, similar to the parent compound, but at higher doses.[12][21] There is no evidence of developmental toxicity for MOXA.[3]
- Other Metabolites: Information on the toxicology of other metabolites like CGA-37735 and CGA-49751 is limited. Available data for CGA-37735 suggest it is not mutagenic in the Ames test.[12]

Metabolite	Key Toxicological Findings	Reference
MESA (CGA-354743)	Low acute toxicity; poor gastrointestinal absorption.	[6]
MOXA (CGA-51202)	Lower subchronic toxicity than parent; some liver effects at high doses; no developmental toxicity.	[3][12][21]
CGA-37735	Not mutagenic in Ames test.	[12]

Table 4: Summary of Metabolite Toxicology

Conclusion

Metolachlor exhibits a well-characterized toxicological profile of low acute toxicity. The primary concerns with repeated exposure are effects on the liver and body weight. It is not considered to be genotoxic, and its carcinogenic potential in female rats appears to be mediated by a non-linear, mitogenic mode of action. Metolachlor is not a reproductive or developmental toxicant at doses that are not maternally toxic, and it does not exhibit neurotoxic properties. The main metabolites, MESA and MOXA, are generally less toxic than the parent compound. The primary mechanism of action is the inhibition of VLCFA synthesis, with evidence also pointing to the induction of oxidative stress and potential endocrine-disrupting effects as contributing to its toxicity in non-target organisms. This comprehensive profile, supported by detailed experimental data, provides a robust foundation for risk assessment and the safe use of Metolachlor in agriculture. Further research into the specific signaling pathways affected by Metolachlor and a more complete toxicological characterization of its minor metabolites would further enhance our understanding of its potential health effects.

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